

# A Technical Guide to Pentadecanoic Acid-d3: Properties, Applications, and Biological Significance

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## Compound of Interest

Compound Name: *Pentadecanoic acid-d3*

Cat. No.: *B1419098*

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## Introduction

**Pentadecanoic acid-d3** is the deuterated form of pentadecanoic acid, a saturated fatty acid with a 15-carbon chain. Its primary application in research and development is as an internal standard for the precise quantification of its non-deuterated counterpart, pentadecanoic acid, in various biological matrices. This guide provides an in-depth overview of the chemical properties, analytical applications, and the biological signaling pathways associated with pentadecanoic acid.

## Core Data and Properties

The fundamental chemical and physical properties of **Pentadecanoic acid-d3** are summarized below.

Property	Value	Citations
CAS Number	352431-40-4	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>27</sub> D <sub>3</sub> O <sub>2</sub>	[1][3]
Molecular Weight	245.42 g/mol	[3][4][5][6]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	[1][7]
Appearance	White to off-white solid	[8]
Synonyms	C15:0-d3, FA 15:0-d3, Pentadecylic Acid-d3	[1]

## Analytical Applications and Experimental Protocols

**Pentadecanoic acid-d3** is an essential tool for accurate and reliable quantification of pentadecanoic acid using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[2][5][6] The use of a stable isotope-labeled internal standard is crucial for correcting variations in sample preparation and instrument response.[9]

### Experimental Protocol: Quantification of Fatty Acids by GC-MS using a Deuterated Internal Standard

This protocol outlines a general procedure for the extraction and analysis of fatty acids from biological samples.

#### 1. Sample Preparation and Lipid Extraction:

- To a known quantity of the biological sample (e.g., plasma, cells, or tissue), add a precise amount of **Pentadecanoic acid-d3** as the internal standard.[10][11]
- Perform lipid extraction using a suitable solvent system, such as a mixture of methanol and iso-octane.[10][12] For total fatty acid analysis, a saponification step with a base like potassium hydroxide (KOH) is required to release esterified fatty acids.[10]

- Acidify the mixture to protonate the fatty acids, facilitating their extraction into the organic phase.[10][12]

## 2. Derivatization:

- To enhance volatility for GC analysis, the carboxyl group of the fatty acids is derivatized.[11] A common method is the conversion to pentafluorobenzyl (PFB) esters using PFB bromide. [10][11][12]
- The sample is then dried and reconstituted in a solvent suitable for GC injection, such as iso-octane.[10][12]

## 3. GC-MS Analysis:

- Inject the derivatized sample into the GC-MS system. The fatty acid esters are separated on a capillary column based on their boiling points and polarity.[11]
- The mass spectrometer is operated in a mode that allows for the specific detection and quantification of the target fatty acid and the deuterated internal standard.[11]

## 4. Data Analysis:

- A calibration curve is generated using known concentrations of unlabeled pentadecanoic acid and a fixed concentration of **Pentadecanoic acid-d3**.
- The ratio of the peak area of the analyte (pentadecanoic acid) to the peak area of the internal standard (**Pentadecanoic acid-d3**) is used to calculate the concentration of pentadecanoic acid in the unknown sample.[10]



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GC-MS workflow for fatty acid quantification.

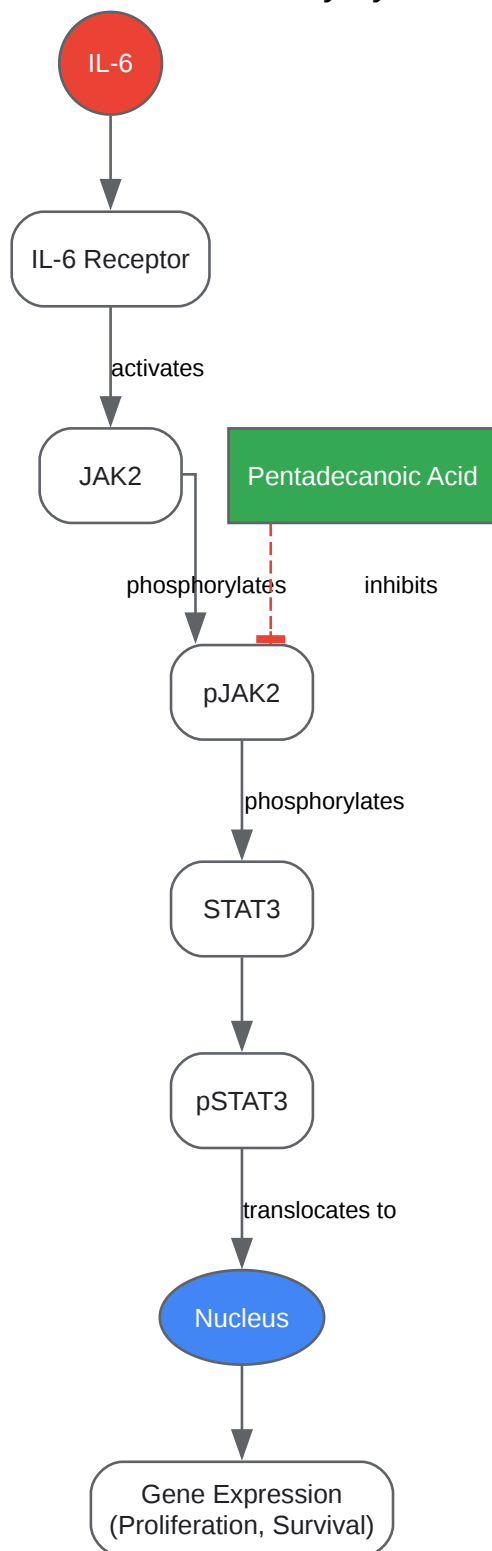
## Biological Significance and Signaling Pathways of Pentadecanoic Acid

While **Pentadecanoic acid-d3** serves as an analytical standard, its non-deuterated form, pentadecanoic acid, has been shown to modulate several key cellular signaling pathways implicated in health and disease.

### JAK2/STAT3 Signaling Pathway

Pentadecanoic acid has been demonstrated to inhibit the Janus kinase 2 (JAK2) and Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.<sup>[1]</sup> This pathway is often dysregulated in cancer. Pentadecanoic acid can suppress the phosphorylation of both JAK2 and STAT3, even in the presence of upstream activators like Interleukin-6 (IL-6).<sup>[1]</sup> This inhibitory effect can lead to cell cycle arrest and apoptosis in cancer cells.<sup>[1]</sup>

## Inhibition of JAK2/STAT3 Pathway by Pentadecanoic Acid

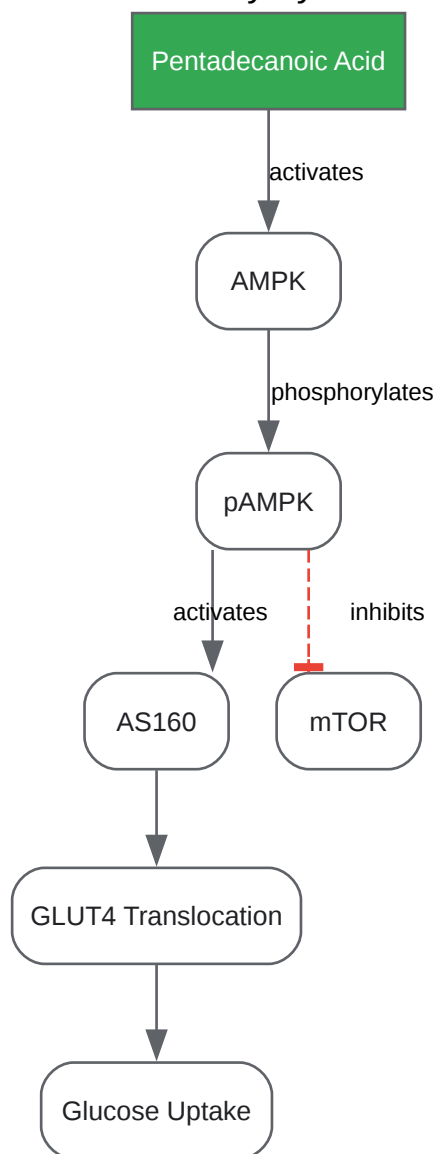
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Pentadecanoic acid inhibits the JAK2/STAT3 pathway.

## AMPK Signaling Pathway

Pentadecanoic acid can activate the AMP-activated protein kinase (AMPK) pathway.[4][7] AMPK is a crucial energy sensor that plays a role in cellular metabolism. Activation of AMPK by pentadecanoic acid can enhance glucose uptake in cells, suggesting a beneficial role in glucose metabolism.[4] This activation may also contribute to the suppression of the mechanistic target of rapamycin (mTOR), a key regulator of cell growth.[7]

### Activation of AMPK Pathway by Pentadecanoic Acid



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Pentadecanoic acid activates the AMPK pathway.

## Conclusion

**Pentadecanoic acid-d3** is an indispensable tool for the accurate quantification of its endogenous counterpart in biomedical research. The growing body of evidence on the biological activities of pentadecanoic acid, particularly its influence on key signaling pathways related to metabolism and cancer, underscores the importance of precise measurement facilitated by the use of this deuterated internal standard. This guide provides a foundational understanding for researchers and professionals in drug development to effectively utilize **Pentadecanoic acid-d3** in their analytical workflows and to appreciate the broader biological context of the molecule they are quantifying.

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